

Formulation Strategies for TriGalNAc-Based Therapeutics: Application Notes and Protocols

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Compound of Interest

Compound Name: TriGalNAc CBz

Cat. No.: B10831541

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the formulation of therapeutics based on triantennary N-acetylgalactosamine (TriGalNAc), a key ligand for targeted drug delivery to hepatocytes. The primary focus is on the conjugation of TriGalNAc to oligonucleotides, such as small interfering RNAs (siRNAs) and antisense oligonucleotides (ASOs), to leverage the asialoglycoprotein receptor (ASGPR) for efficient uptake by liver cells.

Introduction to TriGalNAc-Mediated Drug Delivery

Triantennary GalNAc is a synthetic ligand that mimics the structure of natural glycoproteins recognized by the ASGPR, a C-type lectin receptor highly and almost exclusively expressed on the surface of hepatocytes.^{[1][2][3][4][5]} This high-affinity interaction triggers receptor-mediated endocytosis, leading to the internalization of the TriGalNAc-conjugated therapeutic agent into the liver cells. This targeted delivery strategy significantly enhances the therapeutic efficacy of the conjugated drug in the liver while minimizing systemic exposure and potential off-target effects. The versatility of this platform has led to the development and approval of several TriGalNAc-siRNA conjugate drugs for treating various liver-related diseases.

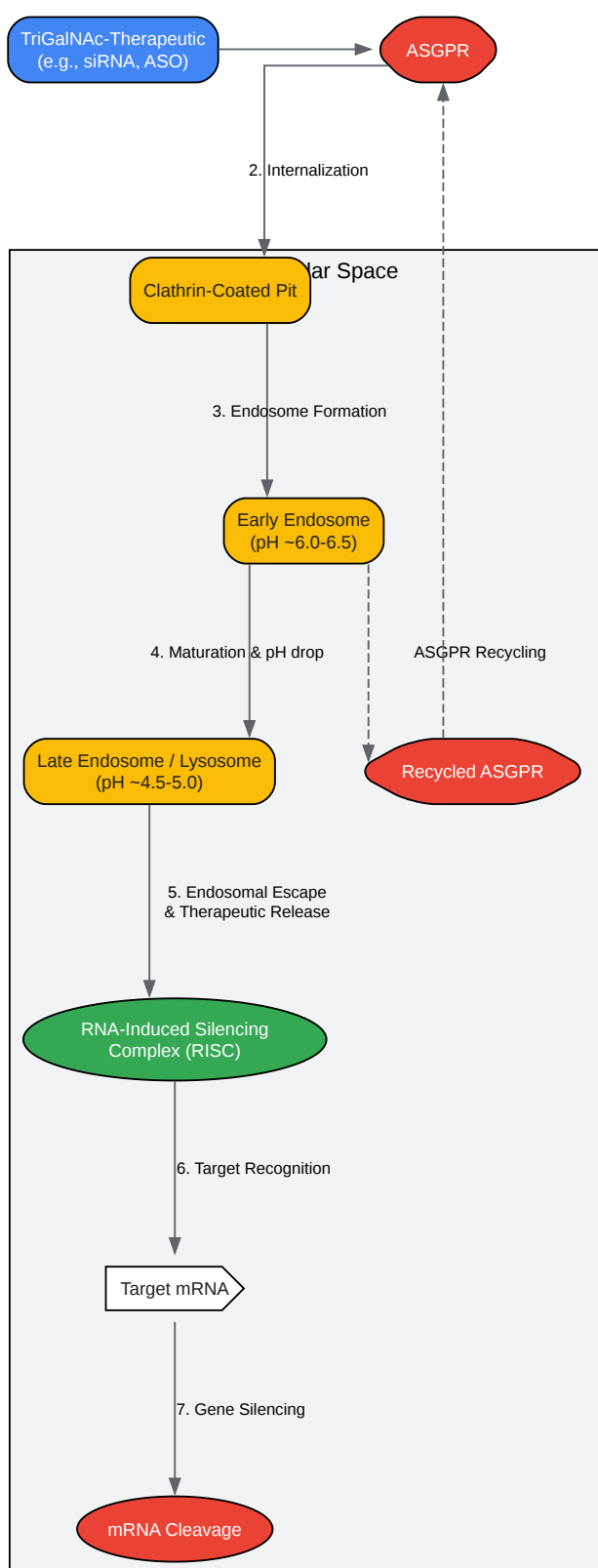
While the predominant application of TriGalNAc is in oligonucleotide delivery, the core principles can be extended to other therapeutic modalities. A notable example is the emergence of "TriGalNAc CBz," a derivative where TriGalNAc is linked to a carboxybenzyl (CBz) group. This entity can be used in the synthesis of Lysosome-Targeting Chimeras (LYTACs) for targeted protein degradation and in mRNA drug delivery systems.

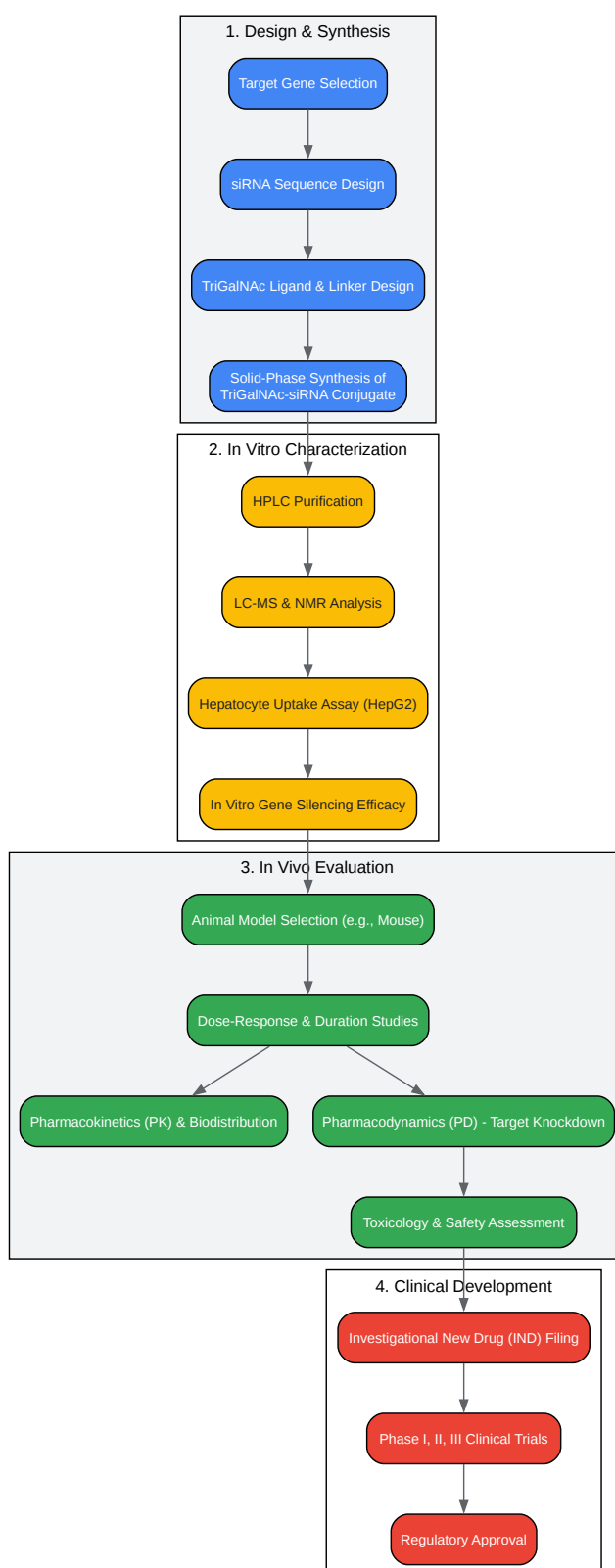
Core Application: TriGalNAc-Oligonucleotide Conjugates

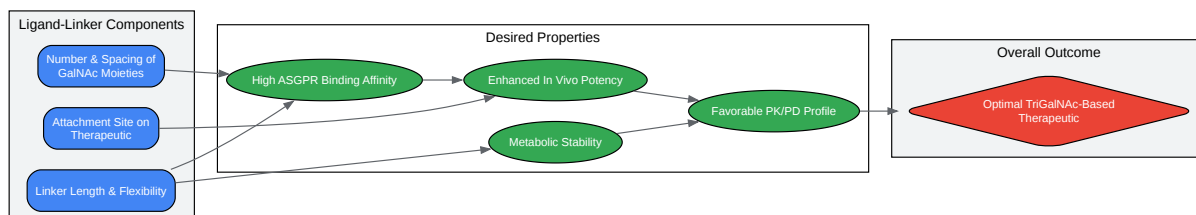
The conjugation of TriGalNAc to siRNAs and ASOs has revolutionized the treatment of liver diseases by enabling potent and durable gene silencing.

Signaling Pathway: ASGPR-Mediated Endocytosis

The journey of a TriGalNAc-conjugated therapeutic from the bloodstream into the hepatocyte cytoplasm involves a series of well-orchestrated molecular events.







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